

How to dissolve and prepare Ac-YVAD-CMK stock solution in DMSO.

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Compound of Interest

Compound Name: Ac-YVAD-CMK

Cat. No.: B071158

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Application Notes and Protocols for Ac-YVAD-CMK in DMSO

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of **Ac-YVAD-CMK** stock solutions in DMSO, a critical step for its use in various research applications. **Ac-YVAD-CMK** is a potent, selective, and irreversible inhibitor of caspase-1, also known as Interleukin-1 β Converting Enzyme (ICE).^{[1][2][3]} It is widely used in studies of apoptosis, inflammation, and pyroptosis due to its ability to suppress the maturation and release of the pro-inflammatory cytokines IL-1 β and IL-18.^{[4][5][6]}

Chemical Properties and Storage

A thorough understanding of the physicochemical properties of **Ac-YVAD-CMK** is essential for its effective use in experimental settings.

Property	Value	Source
Synonyms	N-acetyl-tyrosyl-valyl-alanyl-aspartyl chloromethyl ketone, Caspase-1 Inhibitor II	[1]
Molecular Weight	540.99 g/mol	[2][4][5][6]
CAS Number	178603-78-6	[1]
Appearance	White to off-white powder	
Purity	≥95% (HPLC)	
Solubility in DMSO	Up to 100 mg/mL (184.85 mM)	[4][5][6]
Solubility in Water	Insoluble	[6]
Storage of Powder	-20°C for up to 3 years	[5][7]
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Ac-YVAD-CMK Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ac-YVAD-CMK** in high-quality, anhydrous DMSO. It is crucial to use fresh, anhydrous DMSO as the presence of moisture can affect the solubility and stability of the compound.[5]

Materials:

- **Ac-YVAD-CMK** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Sonicator (optional)
- Calibrated pipettes

Procedure:

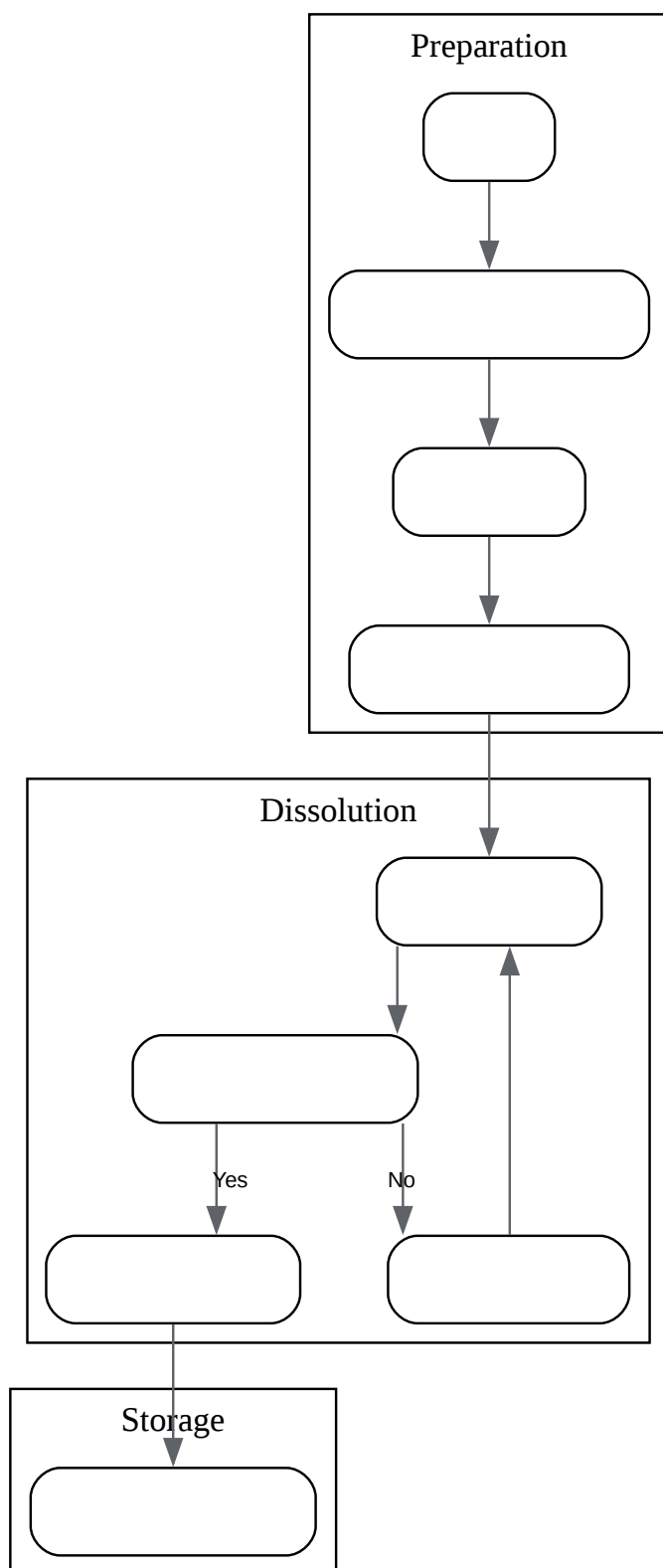
- **Equilibration:** Allow the vial of **Ac-YVAD-CMK** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Ac-YVAD-CMK** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.41 mg of the powder.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the powder. For a 10 mM solution from 5.41 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes.^[7]
- **Aliquotting:** Once the powder is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4]

Working Concentrations

The optimal working concentration of **Ac-YVAD-CMK** will vary depending on the cell type and experimental design. For cell culture assays, a typical working concentration ranges from 0.1 to 30 µg/mL.^[1] It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific application.

Visualized Workflows and Pathways

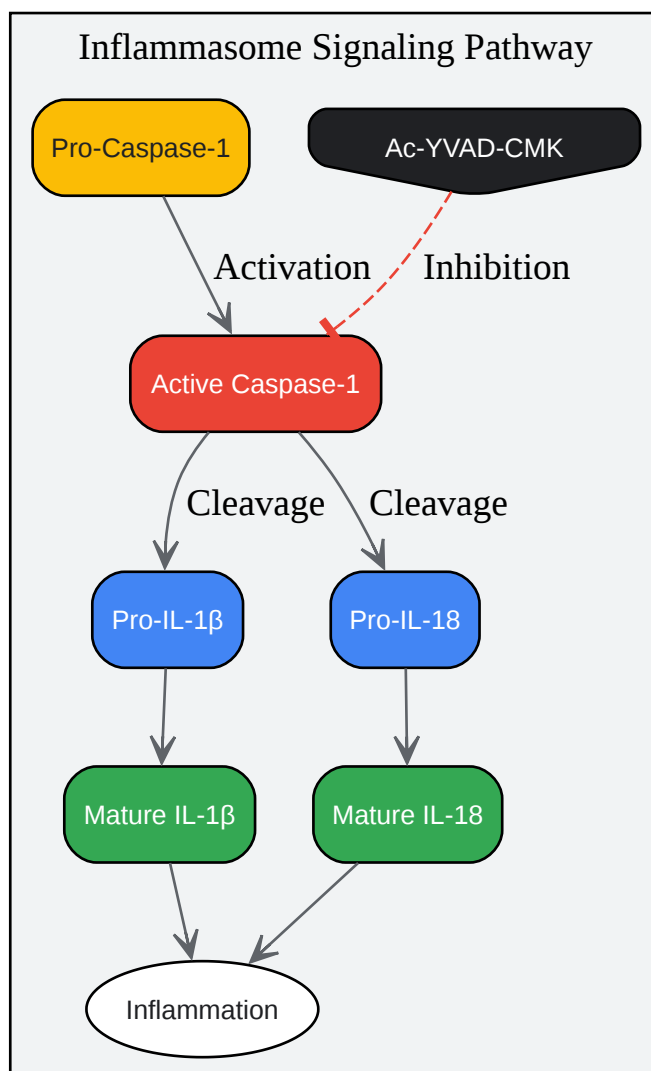
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Ac-YVAD-CMK** stock solution in DMSO.

Signaling Pathway of Ac-YVAD-CMK Action



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Caption: **Ac-YVAD-CMK** inhibits Caspase-1, blocking cytokine maturation.

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